

An In-depth Technical Guide to 1-Iodotetradecane

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Compound of Interest

Compound Name: 1-Iodotetradecane

Cat. No.: B096730

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This guide provides a comprehensive technical overview of **1-Iodotetradecane** (CAS Number: 19218-94-1), tailored for researchers, scientists, and professionals in drug development. It delves into the compound's properties, synthesis, reactivity, and applications, with a focus on practical insights and established methodologies.

Part 1: Core Profile of 1-Iodotetradecane

1-Iodotetradecane is a long-chain alkyl iodide that serves as a valuable intermediate in organic synthesis.^[1] Its 14-carbon backbone imparts significant lipophilicity, making it a key reagent for introducing long alkyl chains onto various molecular scaffolds. This property is particularly useful in modifying the physicochemical properties of molecules in fields such as drug discovery and material science.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **1-Iodotetradecane** is presented below. These values are critical for designing experiments, predicting reaction outcomes, and ensuring safe handling.

Property	Value	Source(s)
CAS Number	19218-94-1	[2][3][4][5][6][7]
Molecular Formula	C ₁₄ H ₂₉ I	[3][4][6][7]
Molecular Weight	324.29 g/mol	[2][5][6]
Melting Point	13.6 °C	[3]
Boiling Point	310.06 °C (estimated)	[3]
Density	1.1519 g/cm ³ (rough estimate)	[3]
Physical Form	Solid, semi-solid, or liquid	
Purity	Typically ≥98%	
Solubility	Insoluble in water	[2]
Lipophilicity (LogP)	6.12 (AlogP)	[4]

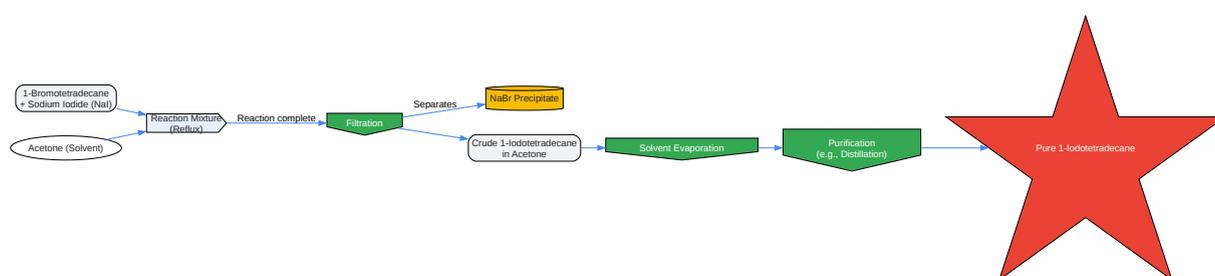
Part 2: Synthesis and Purification

The synthesis of **1-Iodotetradecane** is most commonly achieved through nucleophilic substitution reactions, where a better leaving group, such as a tosylate or a bromide, is displaced by an iodide ion. The Finkelstein reaction is a classic and efficient method for this transformation.[8]

Synthetic Workflow: The Finkelstein Reaction

The Finkelstein reaction involves treating an alkyl chloride or bromide with a solution of sodium iodide in acetone.[8] The underlying principle relies on the differential solubility of the resulting sodium halides in acetone. Sodium iodide is soluble in acetone, whereas sodium chloride and sodium bromide are not, driving the reaction forward according to Le Châtelier's principle.

Below is a conceptual workflow for the synthesis of **1-Iodotetradecane** from 1-bromotetradecane.



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Caption: Finkelstein reaction workflow for **1-iodotetradecane** synthesis.

Detailed Experimental Protocol

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

- Preparation: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1-bromotetradecane (1 equivalent) in anhydrous acetone.
- Reagent Addition: Add sodium iodide (1.5 equivalents) to the solution.

- Reaction: Heat the mixture to reflux and maintain for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: After the reaction is complete, cool the mixture to room temperature. The precipitated sodium bromide will be visible.
- Filtration: Filter the mixture to remove the sodium bromide precipitate. Wash the precipitate with a small amount of cold acetone.
- Solvent Removal: Combine the filtrate and washings, and remove the acetone under reduced pressure using a rotary evaporator.
- Purification: The resulting crude **1-Iodotetradecane** can be purified by vacuum distillation to yield a clear or slightly yellow oil/solid.

Part 3: Chemical Reactivity and Applications

The reactivity of **1-Iodotetradecane** is dominated by the carbon-iodine (C-I) bond. The C-I bond is the weakest among the carbon-halogen bonds, making iodide an excellent leaving group in nucleophilic substitution reactions.^{[9][10][11]} This high reactivity makes **1-Iodotetradecane** a potent alkylating agent.^[9]

Nucleophilic Substitution Reactions (S_N2)

As a primary alkyl iodide, **1-Iodotetradecane** readily undergoes S_N2 reactions with a wide range of nucleophiles.^{[9][12]} This allows for the straightforward introduction of the tetradecyl group into various molecules.

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